

An In-depth Technical Guide to the Safety Data of Carfentrazone-ethyl-d5

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

Cat. No.: B12058328

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for Carfentrazone-ethyl-d5, a deuterated analog of the herbicide Carfentrazone-ethyl. The data presented is compiled from various Safety Data Sheets (SDS) for Carfentrazone-ethyl, as the safety profile of the deuterated compound is expected to be comparable to its non-deuterated counterpart. This document is intended to provide essential safety information for handling, storage, and disposal of this compound in a research and development setting.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Carfentrazone-ethyl. These values provide a foundational understanding of the compound's behavior and potential for exposure.

| Property | Value |
|-----------------------|--|
| Molecular Formula | C ₁₅ D ₅ H ₉ Cl ₂ F ₃ N ₃ O ₃ [1] |
| Molecular Weight | 417.22 g/mol [1] |
| CAS Number | 2140327-60-0[2] |
| Appearance | Viscous yellow liquid[3][4] |
| Boiling Point | 350-355 °C at 1013 hPa[3][5] |
| Density | 1.457 g/cm ³ at 20 °C[3] |
| Vapor Pressure | 1.19 x 10 ⁻⁷ mmHg at 25 °C |
| Water Solubility | 12 mg/L at 20 °C, 22 mg/L at 25 °C[6] |
| Log P (octanol/water) | 3.36 |
| Storage Temperature | 2-8 °C[1][6] |

Toxicological Data

The toxicological profile of Carfentrazone-ethyl is crucial for assessing potential health hazards. The data below is derived from studies on the non-deuterated form.

| Endpoint | Result | Species |
|-----------------------|---|---------|
| Acute Oral LD50 | > 5,000 mg/kg | Rat |
| Acute Dermal LD50 | > 4,000 mg/kg | Rat |
| Acute Inhalation LC50 | > 5.09 mg/L (4h) | Rat |
| Skin Irritation | Non-irritating | Rabbit |
| Eye Irritation | Minimally irritating | Rabbit |
| Sensitization | Non-sensitizing[7] | Mouse |
| Carcinogenicity | No evidence of carcinogenicity from animal studies[7] | - |
| Mutagenicity | Not genotoxic in laboratory studies[7] | - |
| Reproductive Toxicity | Not a reproductive toxicant[5] | - |
| Teratogenicity | Not teratogenic in animal studies[7] | - |

Long-term exposure in animal studies has shown effects on the liver, spleen, and red blood cell forming system, as well as neurotoxicity at high doses[3][7].

Ecological Information

Carfentrazone-ethyl is recognized for its toxicity to aquatic life. Appropriate precautions must be taken to prevent environmental release.

| Organism | Endpoint | Result |
|------------------------------------|--------------|-------------------|
| Fish | 96h LC50 | 1.6 - 2.0 mg/L[8] |
| Aquatic Invertebrates (Daphnia) | 48h EC50 | > 9.8 mg/L[8] |
| Algae | 72h EC50 | 5.7 - 17 µg/L[8] |
| Birds | Oral LD50 | > 2,250 mg/kg |
| Bees | Contact LD50 | > 200 µ g/bee |

The substance is considered very toxic to aquatic life with long-lasting effects[5][9][10]. It is not readily biodegradable and has a low potential for bioaccumulation.

GHS Hazard Classification for Carfentrazone-ethyl-d5

The GHS classification provides a standardized system for communicating hazard information.

| Hazard Class | Hazard Category |
|--|-----------------|
| Acute Toxicity, Inhalation | Category 3[1] |
| Hazardous to the Aquatic Environment, Acute Hazard | Category 1[1] |
| Hazardous to the Aquatic Environment, Long-Term Hazard | Category 1[1] |

Signal Word: Danger[1]

Hazard Statements:

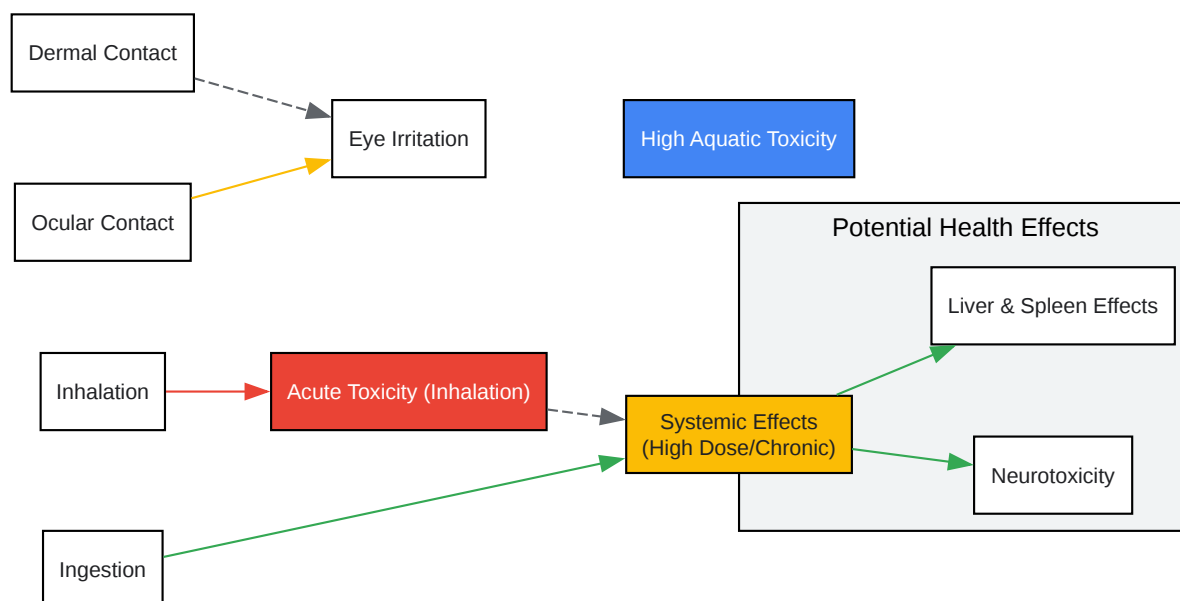
- H331: Toxic if inhaled.[1][5][10]
- H410: Very toxic to aquatic life with long lasting effects.[1][5][9][10]

Experimental Protocols

Detailed experimental protocols for the toxicological and ecological studies cited in the Safety Data Sheets are not publicly available within the SDS documents themselves. These studies are typically conducted by the manufacturer or contract research organizations following internationally recognized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development) or the EPA (Environmental Protection Agency). For specific methodological details, it is recommended to consult the primary research literature or contact the manufacturer directly.

Safety Hazard Logical Flow

The following diagram illustrates the logical flow of potential hazards associated with Carfentrazone-ethyl-d5, from initial exposure to potential health and environmental effects.



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Caption: Logical flow of Carfentrazone-ethyl-d5 safety hazards.

Handling and Storage Recommendations

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors or aerosols.[5] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat. [11] Wash hands thoroughly after handling.[5][7] Avoid contact with skin, eyes, and clothing. [11][12]
- Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents.[6][12] Keep the container tightly closed.[5][6] Recommended storage temperature is between 2-8°C.[1][6]

First Aid Measures

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[5][10]
- Skin Contact: Remove contaminated clothing and wash the skin with plenty of soap and water.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7]
- Ingestion: Rinse mouth. Do NOT induce vomiting.[5] Seek immediate medical attention.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, and national regulations. This material and its container must be disposed of as hazardous waste.[5] Avoid release to the environment.[5][9] Collect spillage, as the material is very toxic to aquatic life.[5]

This technical guide is intended for informational purposes only and should not be used as a substitute for a formal risk assessment or the full Safety Data Sheet provided by the supplier. Always consult the most current SDS for Carfentrazone-ethyl-d5 before use.

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